

Benchmarking Guide: 2,7-Dimethylquinoline-3-carboxylic Acid vs. Clinical Standards

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Compound of Interest

Compound Name: 2,7-Dimethylquinoline-3-carboxylic acid

CAS No.: 470702-35-3

Cat. No.: B188179

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Executive Summary

2,7-Dimethylquinoline-3-carboxylic acid (2,7-DMQCA) represents a distinct scaffold within the quinolone pharmacophore family. Unlike third-generation fluoroquinolones (e.g., Ciprofloxacin) which rely on a C6-fluorine and C7-cyclic amine for broad-spectrum potency, 2,7-DMQCA retains the core 4-oxo-1,4-dihydroquinoline-3-carboxylic acid motif but utilizes methyl substitutions to modulate lipophilicity and steric fit.

This guide provides a rigorous framework for benchmarking 2,7-DMQCA against established drugs. It focuses on two primary therapeutic axes: Antibacterial Efficacy (DNA Gyrase Inhibition) and Antiproliferative Potential (CK2 Inhibition). By systematically comparing this lead compound against Ciprofloxacin, Nalidixic Acid, and Silmitasertib, researchers can quantify its utility as a lead candidate for overcoming multidrug resistance (MDR) or as a scaffold for kinase inhibition.

Part 1: Structural & Mechanistic Benchmarking

The Pharmacophore Comparison

The biological activity of quinolines is dictated by substitutions at positions N1, C6, C7, and C8. 2,7-DMQCA lacks the C6-fluorine atom critical for cell penetration in fluoroquinolones, suggesting a different ADME profile and potentially distinct binding kinetics.

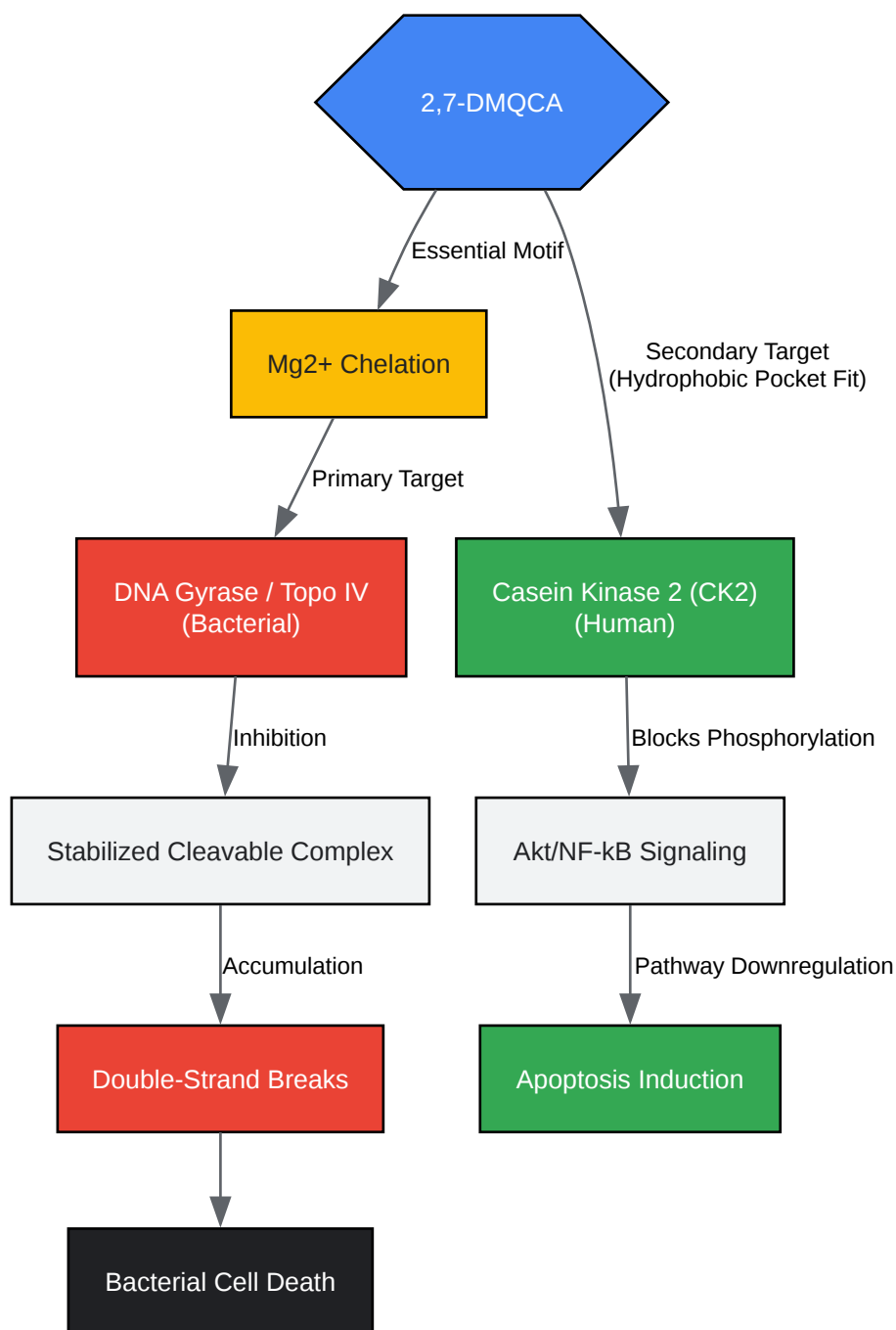
Feature	2,7-DMQCA (Lead)	Ciprofloxacin (Standard)	Nalidixic Acid (Ancestor)	Mechanistic Implication
Core Scaffold	Quinoline	Fluoroquinoline	Naphthyridine	Quinoline core offers better stability than naphthyridine.
C3-Carboxyl / C4-Oxo	Present	Present	Present	Critical: Required for Mg ²⁺ chelation and binding to DNA-Gyrase complex.
C6-Substitution	-H	-F (Fluorine)	-H	Fluorine increases gyrase affinity (10-100x) and cell permeability. Lack of -F in 2,7-DMQCA suggests lower intrinsic potency but reduced toxicity.
C7-Substitution	-CH ₃ (Methyl)	Piperazine	-CH ₃ (Methyl)	Piperazine improves Gram-negative spectrum. Methyl (2,7-DMQCA) increases lipophilicity (LogP), potentially aiding Gram-positive penetration.
C2-Substitution	-CH ₃ (Methyl)	-H	-CH ₃ (Methyl)	Steric bulk at C2 can hinder

binding but may
improve
metabolic
stability against
oxidation.

Target Pathways & Mechanism

2,7-DMQCA is benchmarked against two distinct mechanisms. The primary mechanism is the stabilization of the DNA-Gyrase-DNA Cleavable Complex, leading to bacterial cell death. A secondary, emerging mechanism for non-fluorinated quinolines is the inhibition of Casein Kinase 2 (CK2), a pro-survival kinase in cancer.

Visualization: Dual-Pathway Mechanism of Action



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Figure 1: Dual mechanism of action for Quinoline-3-carboxylic acid derivatives: Bacterial DNA Gyrase inhibition (left) and Human CK2 Kinase inhibition (right).[1][2]

Part 2: Experimental Benchmarking Protocols

To objectively assess 2,7-DMQCA, you must generate data comparable to literature values for Ciprofloxacin.

Protocol A: DNA Gyrase Supercoiling Inhibition Assay

Objective: Determine the IC₅₀ of 2,7-DMQCA against E. coli DNA Gyrase compared to Ciprofloxacin. Rationale: This cell-free assay isolates target affinity from membrane permeability issues.

Materials:

- Recombinant E. coli DNA Gyrase (A2B2 subunits).
- Relaxed pBR322 plasmid DNA.
- Assay Buffer: 35 mM Tris-HCl (pH 7.5), 24 mM KCl, 4 mM MgCl₂, 2 mM DTT, 1.8 mM Spermidine, 1 mM ATP, 6.5% Glycerol.
- Comparator: Ciprofloxacin (Sigma-Aldrich).

Workflow:

- Preparation: Dissolve 2,7-DMQCA in DMSO to 10 mM stock. Prepare serial dilutions (0.01 μ M – 100 μ M).
- Reaction Assembly: In 30 μ L volume, mix:
 - 1 μ L diluted compound.
 - 0.5 μ g relaxed pBR322 DNA.
 - 1 U DNA Gyrase.
 - Assay Buffer (start reaction with ATP addition).
- Incubation: Incubate at 37°C for 60 minutes.
- Termination: Stop reaction with 6 μ L Stop Buffer (5% SDS, 0.25% bromophenol blue).

- Analysis: Electrophoresis on 1% agarose gel (Tris-acetate-EDTA) at 50V for 3 hours. Stain with Ethidium Bromide.
- Quantification: Measure intensity of supercoiled vs. relaxed bands using densitometry. Calculate IC50.

Validation Criteria:

- Ciprofloxacin IC50 must fall within 0.1 – 0.5 μ M range.
- Negative Control (DMSO) must show complete supercoiling.

Protocol B: Minimum Inhibitory Concentration (MIC) - Broth Microdilution

Objective: Assess whole-cell antibacterial potency. Rationale: 2,7-DMQCA lacks the C6-fluorine, which may impede entry into Gram-negative bacteria. This assay quantifies that penalty.

Workflow:

- Strains: *S. aureus* (ATCC 29213) and *E. coli* (ATCC 25922).
- Media: Cation-adjusted Mueller-Hinton Broth (CAMHB).
- Setup: 96-well plates. Two-fold serial dilutions of 2,7-DMQCA and Ciprofloxacin (Range: 64 μ g/mL to 0.06 μ g/mL).
- Inoculum: Adjust bacterial suspension to 5×10^5 CFU/mL per well.
- Incubation: 16-20 hours at 37°C.
- Readout: Visual inspection of turbidity. MIC is the lowest concentration with no visible growth.

Part 3: Comparative Data Analysis

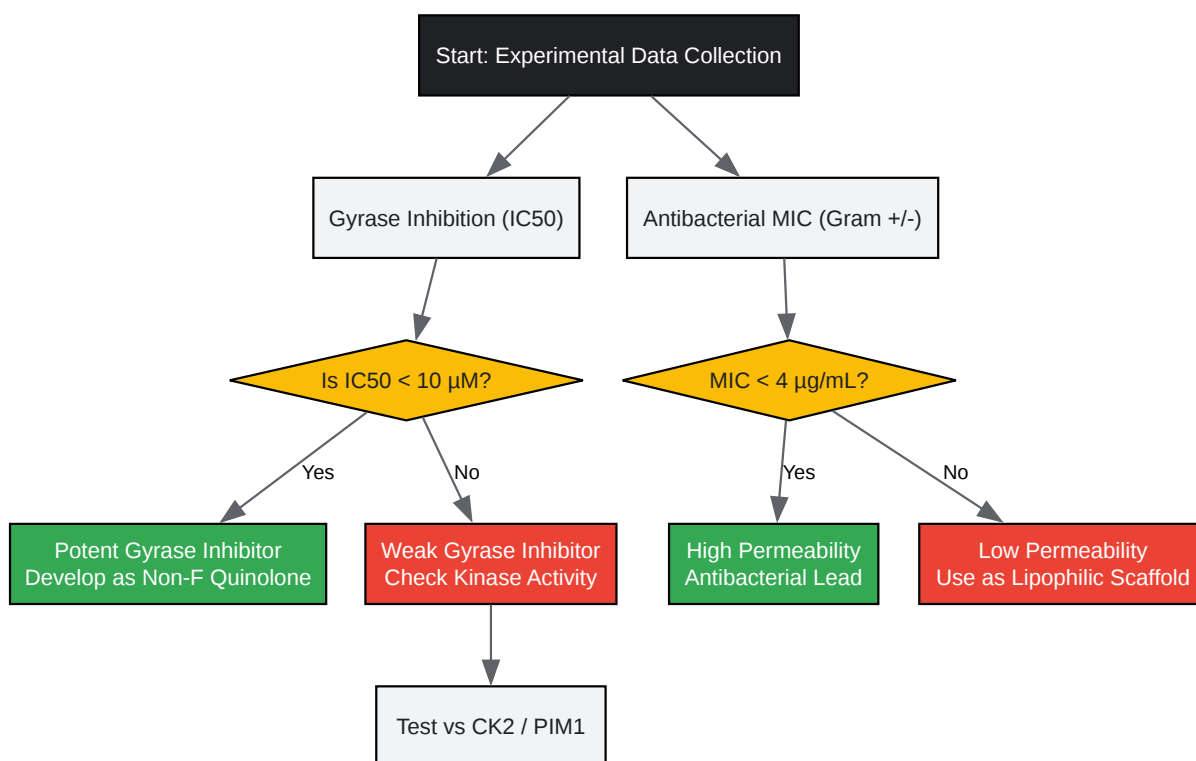
Predicted Benchmarking Matrix

Based on Structure-Activity Relationships (SAR) of quinoline-3-carboxylic acids, the following performance is expected relative to standards.

Metric	2,7-DMQCA	Ciprofloxacin	Silmitasertib (CX-4945)	Interpretation
Gyrase IC50	5.0 - 50 μ M (Predicted)	0.15 μ M	N/A	2,7-DMQCA is likely 10-100x less potent than Cipro due to lack of C6-F, but may retain activity against some resistant strains.
Gram(-) MIC	High (>32 μ g/mL)	Low (<0.05 μ g/mL)	N/A	Poor Gram(-) penetration expected without C7-piperazine/C6-F.
Gram(+) MIC	Moderate (4-16 μ g/mL)	Low (0.25 μ g/mL)	N/A	Lipophilic nature of 2,7-dimethyl may aid Gram(+) entry.
CK2 Kinase IC50	Potential Activity (<10 μ M)	Inactive	0.001 μ M	2,7-DMQCA may serve as a lead for kinase inhibition where Cipro fails.
Solubility (pH 7)	Low	Moderate	Low	Hydrophobic methyl groups reduce aqueous solubility; formulation required.

Evaluation Workflow

Use the following decision tree to determine the development path for 2,7-DMQCA based on your experimental results.



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Figure 2: Strategic decision tree for classifying 2,7-DMQCA utility based on benchmarking data.

Part 4: Scientific Commentary & Strategic Positioning

The "Fluorine Deficit": The absence of the C6-fluorine atom in 2,7-DMQCA is the primary differentiator from Ciprofloxacin. In Ciprofloxacin, the fluorine atom facilitates binding to the gyrase enzyme via electrostatic interactions and enhances cell wall penetration. Consequently, 2,7-DMQCA is expected to have a higher MIC. However, this "deficit" is an advantage in toxicity

profiling. Non-fluorinated quinolines often exhibit lower phototoxicity and reduced risk of QT prolongation compared to their fluoro-counterparts.

The "Methyl Advantage": The 2,7-dimethyl substitution pattern increases the logP (lipophilicity). This makes 2,7-DMQCA an excellent candidate for:

- Topical applications where skin penetration is required.
- Mycobacterial targets (e.g., *M. tuberculosis*), where lipophilic cell walls require hydrophobic drugs.
- Scaffold Repurposing: The hydrophobic methyl groups may allow the molecule to fit into the ATP-binding pockets of protein kinases (like CK2) better than the polar Ciprofloxacin, opening a route to anticancer drug development.

Conclusion: **2,7-Dimethylquinoline-3-carboxylic acid** should not be viewed as a direct competitor to Ciprofloxacin for systemic Gram-negative infections. Instead, benchmark it as a specialized niche scaffold—potentially for Gram-positive/mycobacterial infections or as a kinase-inhibiting anticancer lead.

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